

Spectroscopic Identification of Impurities in TMH Aldehyde: A Comparative Analytical Guide

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Compound of Interest

Compound Name: 2,3,5,5-Tetramethylhexanal

CAS No.: 68391-29-7

Cat. No.: B8736681

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Executive Summary

3,4,5-Trimethoxybenzaldehyde (TMH Aldehyde) is a critical pharmacophore intermediate, most notably serving as the immediate precursor to the antibacterial agent Trimethoprim. In pharmaceutical synthesis, the purity of TMH aldehyde dictates the downstream yield and the impurity profile of the final API.

Common synthetic routes—methylation of gallic acid or oxidation of 3,4,5-trimethoxytoluene—introduce specific impurity classes: over-oxidation products (acids), over-reduction products (alcohols), and incomplete methylation byproducts (phenols).

This guide objectively compares the three primary spectroscopic modalities for identifying these impurities: High-Field

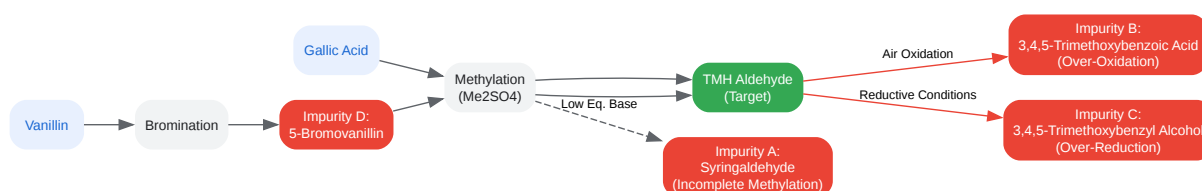
¹H NMR, HPLC-UV/MS, and FTIR. While HPLC remains the standard for trace quantification (),

¹H NMR provides superior structural elucidation for process optimization without the need for reference standards.

Impurity Landscape & Origin Analysis[1]

Understanding the genesis of impurities is the first step in identification. The specific impurity profile often reveals the synthesis method used by the supplier.

Synthesis Pathways and Impurity Entry Points



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Figure 1: Synthesis pathways for 3,4,5-Trimethoxybenzaldehyde showing critical entry points for common impurities.

Comparative Analytical Methodologies

Method A: High-Field ^1H NMR (The Structural Detective)

Best For: Structural confirmation, identifying unknown organic impurities, and "absolute" purity assay (qNMR). Limitations: Lower sensitivity (LOD ~0.5%) compared to MS; overlapping methoxy signals.

NMR is the only technique that allows for the identification of impurities without a reference standard. The aldehyde proton at 9.88 ppm is highly diagnostic; its disappearance or the appearance of upfield shifts immediately signals degradation.

Diagnostic Chemical Shift Table (

, 400 MHz)

Compound	Aldehyde (-CHO)	Aromatic (Ar-H)	Methoxy (-OMe)	Other Diagnostic Signals
TMH Aldehyde	9.88 ppm (s)	7.14 ppm (s)	3.94 ppm (s, 9H)	-
Impurity B (Acid)	Absent	7.25-7.35 ppm	3.84-3.90 ppm	~12.9 ppm (COOH, broad)
Impurity C (Alcohol)	Absent	6.55 ppm (s)	3.80 ppm	4.55 ppm (s, -CH-)
Impurity A (Phenol)	~9.80 ppm	7.15 ppm	3.96 ppm (6H)	~6.0-6.5 ppm (OH, broad)

“

Expert Insight: In

, the three methoxy groups of TMH aldehyde often appear as a singlet at 3.94 ppm due to accidental equivalence. To resolve the 4-OMe from the 3,5-OMe groups for precise integration, switch the solvent to DMSO-

or Benzene-

.

Protocol: Quantitative NMR (qNMR) Assay

- Standard: Weigh ~10 mg of Maleic Acid (Internal Std, 6.3 ppm) and ~10 mg of TMH sample into a vial.
- Solvent: Dissolve in 0.7 mL

- Acquisition: Pulse angle 90°, Relaxation delay ()
30s (to ensure full relaxation of aldehyde proton), Scans = 16.
- Calculation: Compare the integral of the aldehyde proton (9.88 ppm) against the vinylic protons of maleic acid (6.3 ppm).

Method B: LC-MS / HPLC-UV (The Trace Hunter)

Best For: Quantifying trace impurities (<0.1%), separating non-volatile salts, and QC release testing. Limitations: Requires reference standards for accurate quantitation; "blind" to impurities that do not ionize or absorb UV.

HPLC is the industry standard for purity release. A Reverse-Phase (C18) method with acidic mobile phase is required to suppress the ionization of acidic impurities (like benzoic acid), ensuring sharp peak shapes.

Recommended Chromatographic Parameters

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (MeCN).
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 280 nm (max absorption for benzaldehyde derivatives).

Mass Spectrometry Fingerprints (ESI+)

Compound	Molecular Weight	[M+H]	Fragment Ions (Key)
TMH Aldehyde	196.2	197.1	182 (Loss of -CH), 169 (Loss of -CO)
TMH Acid	212.2	213.1	195 (Loss of -OH), 167 (Decarboxylation)
Syringaldehyde	182.1	183.1	168 (Loss of -CH)

Method C: FTIR (The Rapid Screen)

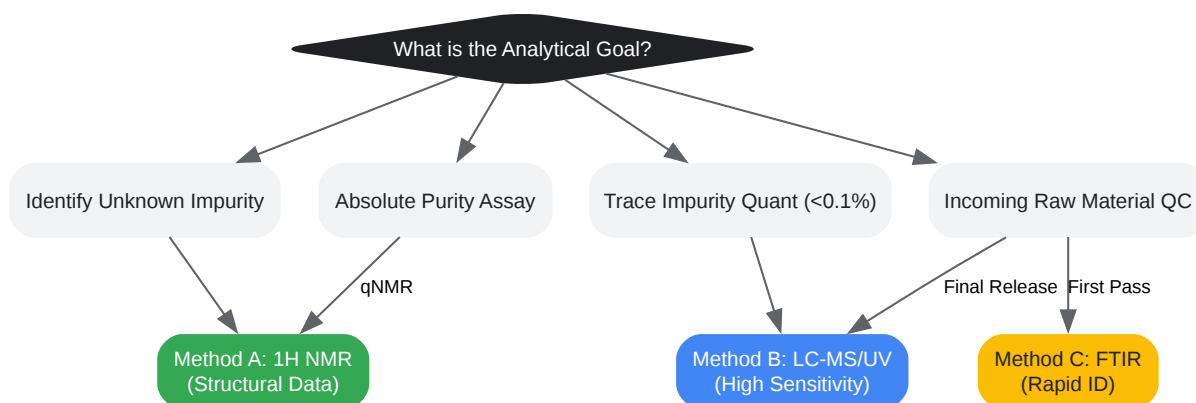
Best For: Raw material ID (Pass/Fail) and detecting bulk water or gross oxidation. Limitations: Cannot detect impurities below ~2-3%.

FTIR is primarily a qualitative tool. However, it is excellent for detecting the carbonyl shift associated with oxidation.

- TMH Aldehyde: Sharp C=O stretch at 1680-1705 cm
 . Distinct Fermi doublet (C-H aldehyde stretch) at 2850 & 2750 cm
 .
- TMH Acid: Broad O-H stretch (2500-3300 cm
) and a shift of the C=O band to ~1680 cm
 .

Analytical Decision Matrix

Select the appropriate method based on the stage of drug development and the specific data required.



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Figure 2: Analytical workflow for selecting the optimal spectroscopic technique.

Summary of Performance

Feature	H NMR	HPLC-UV/MS	FTIR
Specificity	High (Structural)	High (Retention Time + Mass)	Low (Functional Group)
LOD (Limit of Detection)	~0.5% (approx)	< 0.05%	~2.0%
Sample Prep Time	< 5 mins	15-30 mins	< 1 min
Reference Standard?	Not Required	Required	Required (Library)
Cost per Run	Low	Medium	Very Low

Recommendation

For Process Development, rely on

H NMR to monitor reaction completion (disappearance of starting material signals) and to identify unexpected side products. For Final Product Release (CoA generation), HPLC-UV is

mandatory to ensure impurities like Syringaldehyde and TMH Acid are below ICH thresholds (typically <0.10%).

References

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Sources

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